Technical Monograph: 3-Bromo-5-nitrobenzoic Acid

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Compound of Interest

Compound Name:	*3-Bromo-5-nitrobenzoic acid*
CAS No.:	*6307-83-1*
Cat. No.:	*B1267607*

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A Bifunctional Linchpin for Medicinal Chemistry and Materials Science[1]

Executive Summary

3-Bromo-5-nitrobenzoic acid (CAS 6307-83-1) is a high-value aromatic building block characterized by its meta-substituted trifunctionality.[1][2] Unlike simple benzoic acids, this molecule possesses three distinct reactive handles—a carboxylic acid, a nitro group, and a bromine atom—positioned in a 1,3,5-relationship.[1] This unique geometry makes it an indispensable scaffold ("linchpin") in the synthesis of complex pharmaceutical intermediates and rigid linkers for Metal-Organic Frameworks (MOFs).[1] This guide details the physicochemical profile, validated synthetic protocols, and strategic applications of this compound.[1][3][2][4][5]

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

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The following data aggregates confirmed values from industrial certificates of analysis and standard chemical databases.

Property	Specification
CAS Number	6307-83-1
IUPAC Name	3-Bromo-5-nitrobenzoic acid
Molecular Formula	$C_7H_4BrNO_4$
Molecular Weight	246.02 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	159–163 °C
pKa (Predicted)	~3.4 (Acidic due to electron-withdrawing $-NO_2$ and -Br)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water (unless pH > 7)
Hazards (GHS)	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. [1][6] Irrit.)

Synthetic Pathways & Logic[1]

The Regiochemical Challenge

Synthesizing **3-bromo-5-nitrobenzoic acid** is not trivial due to the directing effects of substituents on the benzene ring.[1]

- Direct Nitration of 3-Bromobenzoic Acid: The carboxyl group (-COOH) directs meta, but the bromine (-Br) directs ortho/para.[1] This conflict typically results in a mixture of isomers (mainly 3-bromo-2-nitro- and 3-bromo-6-nitrobenzoic acid) rather than the desired 3,5-substitution.[1]

- Direct Bromination of 3-Nitrobenzoic Acid: Both -COOH and $-NO_2$ are strong electron-withdrawing groups (EWGs), severely deactivating the ring toward electrophilic aromatic

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substitution.[1] Direct bromination requires harsh conditions and often fails to achieve high yields.[1]

The Expert Route: Sandmeyer Reaction

To bypass these limitations, the Sandmeyer reaction via 3-amino-5-nitrobenzoic acid is the preferred laboratory method for high regiochemical fidelity.[1] This route ensures the bromine is installed exactly at the C3 position relative to the nitro group.[1]

Protocol: Synthesis via Diazotization

Prerequisites: Fume hood, temperature control (ice bath), chemically resistant gloves.[1]

Step 1: Diazotization

- Dissolution: Suspend 10 mmol of 3-amino-5-nitrobenzoic acid in 20 mL of 48% hydrobromic acid (HBr). Cool the mixture to 0–5 °C in an ice/salt bath.
- Activation: Dropwise add a solution of sodium nitrite ($NaNO_2$, 11 mmol) in water (5 mL), maintaining the temperature below 5 °C. Stir for 30 minutes. The solution will clarify as the diazonium salt forms.[1]
  - Checkpoint: Use starch-iodide paper to confirm excess nitrous acid (turns blue/black).[1]

Step 2: Sandmeyer Displacement

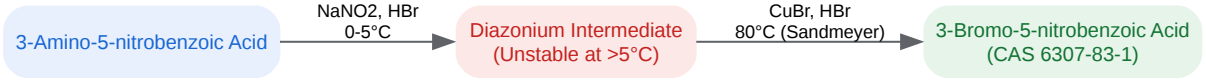
- Preparation: In a separate flask, prepare a solution of copper(I) bromide (CuBr, 12 mmol) in 48% HBr (10 mL).
- Addition: Slowly transfer the cold diazonium solution into the stirring CuBr solution.
  - Observation: Evolution of nitrogen gas (N_2) will occur.[1]
- Heating: Once addition is complete and gas evolution subsides, heat the mixture to 80 °C for 1 hour to drive the reaction to completion.

Step 3: Isolation & Purification

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- Quench: Pour the reaction mixture into 100 mL of ice water. The crude product will precipitate.[1]
- Filtration: Collect the solid via vacuum filtration.[1]
- Purification: Recrystallize from ethanol/water or acetic acid to yield pure **3-bromo-5-nitrobenzoic acid** (Target MP: 160–163 °C).

Synthesis Workflow Diagram



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Figure 1: The Sandmeyer route ensures precise placement of the bromine atom, avoiding isomer mixtures common in direct electrophilic substitution.[1]

Reactivity & Derivatization Strategy

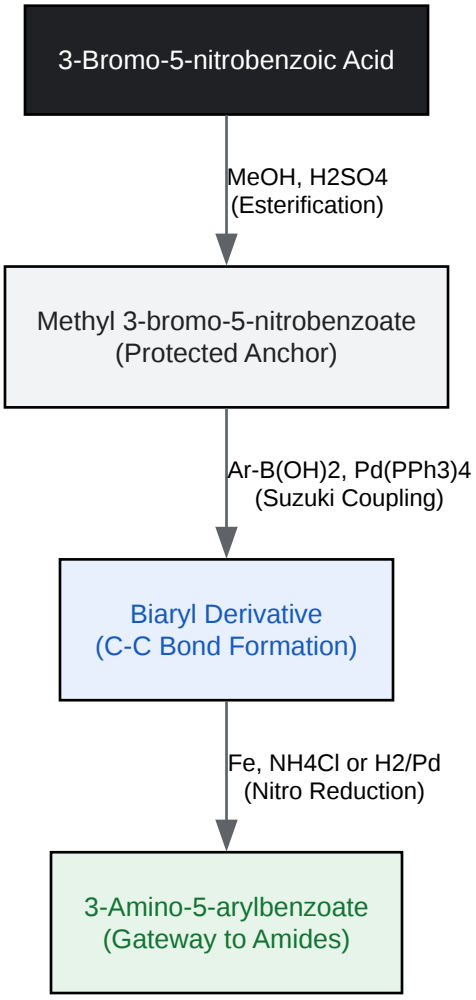
For drug development professionals, this molecule is a "divergent intermediate."[1] The chemical orthogonality between the bromine (susceptible to Pd-catalyzed coupling) and the nitro group (susceptible to reduction) allows for sequential functionalization.[1]

Functionalization Logic

- Anchor (COOH): Usually protected first (e.g., methyl ester) to prevent catalyst poisoning or side reactions.[1]
- Coupling (Br): The aryl bromide is an excellent partner for Suzuki-Miyaura, Sonogashira, or Buchwald-Hartwig couplings.[1]
- Transformation (NO_2): Post-coupling, the nitro group is reduced (Fe/NH_4Cl or H_2/Pd-C) to an aniline, enabling amide coupling or heterocycle formation.[1]

Derivatization Pathway[1]

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Figure 2: Sequential functionalization strategy.[1] The bromine is typically engaged first to preserve the nitro group as a masked amine.[1]

Applications in Research

Medicinal Chemistry[1][3][4]

- Kinase Inhibitors: The 3,5-disubstituted benzoic acid motif is a common scaffold in p38 MAP kinase inhibitors.[1] The bromine allows for the attachment of hydrophobic aryl groups that fit into the kinase selectivity pocket.[1]

- Antibacterial Agents: Derivatives of 5-nitrobenzoic acid have shown activity against M. tuberculosis.[1] The bromine atom modulates lipophilicity (LogP), enhancing cell membrane permeability.[1]

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Metal-Organic Frameworks (MOFs)

- Rigid Linkers: In materials science, **3-bromo-5-nitrobenzoic acid** serves as a rigid, V-shaped linker.[1]
- Post-Synthetic Modification (PSM): The unreacted bromine or nitro groups within the MOF pores can be chemically modified after the framework is built, allowing for "tunable" porosity and catalytic activity.[1]

Safety & Handling (HSE)

- PPE: Standard lab coat, nitrile gloves, and safety glasses are mandatory.[1]
- Dust Hazard: As a fine powder, it can be an inhalation irritant.[1] Weighing should be performed in a fume hood or powder enclosure.[1]
- Storage: Store in a cool, dry place. Keep away from strong bases and oxidizing agents.[1]
- First Aid:
  - Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses if present.[1]
  - Skin Contact: Wash with plenty of soap and water.[1]

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